

Application Note: Preparation of N-Nitrosoanatabine-d4 Stock and Working Solutions

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Compound of Interest

Compound Name: *N-Nitrosoanatabine-d4*

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Audience: Researchers, scientists, and drug development professionals involved in quantitative analysis using LC-MS or GC-MS.

Introduction: **N-Nitrosoanatabine-d4** is a stable, deuterium-labeled isotopologue of N-Nitrosoanatabine (NAT), a tobacco-specific nitrosamine (TSNA). Due to its chemical and physical similarities to the unlabeled analyte and its distinct mass difference, **N-Nitrosoanatabine-d4** is an ideal internal standard (IS) for quantitative bioanalysis.^{[1][2][3]} Accurate and precise preparation of stock and working solutions is critical for the reliability and reproducibility of analytical data.^[4] This document provides a detailed protocol for the preparation, handling, and storage of **N-Nitrosoanatabine-d4** solutions.

Safety and Handling Precautions

N-Nitrosoanatabine and other nitrosamines are classified as potential carcinogens and are acutely toxic if swallowed.^{[5][6]} All handling of the neat compound and its solutions should be performed in a well-ventilated area or a chemical fume hood, adhering to strict safety protocols.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields or chemical splash goggles, and chemical-resistant gloves (e.g., nitrile).^[7]

- Handling: Avoid inhalation of dust or aerosols and prevent contact with skin and eyes.[\[6\]](#)[\[7\]](#)
Do not eat, drink, or smoke in the laboratory.
- Disposal: Dispose of all waste materials, including empty vials, pipette tips, and excess solutions, in accordance with local, state, and federal regulations for hazardous chemical waste.
- Spills: In case of a spill, absorb the material with an inert chemical absorbent, collect it in a sealed container, and dispose of it as hazardous waste.

Compound Properties, Storage, and Solubility

Proper storage is essential to maintain the integrity and stability of the standard. **N-Nitrosoanatabine-d4** is sensitive to light and should be protected from UV exposure.[\[8\]](#)[\[9\]](#)

Data Presentation: Quantitative and Qualitative Properties

Table 1: Chemical and Physical Properties of **N-Nitrosoanatabine-d4**

Property	Value	Reference(s)
Chemical Name	(R,S)-N-Nitroso Anatabine-2,4,5,6-d4	[10]
CAS Number	1020719-69-0	[11]
Molecular Formula	C ₁₀ D ₄ H ₇ N ₃ O	[12]
Molecular Weight	193.24 g/mol	[12]
Purity	Typically >95% (HPLC)	[11] [12]
Format	Neat (Solid or Oil)	

Table 2: Recommended Storage and Stability

Condition	Recommendation	Reference(s)
Neat Compound	Store at +4°C or -20°C in a tightly sealed container under an inert atmosphere.	[11][12]
Stock Solution	Store at -20°C in amber glass vials with PTFE-lined caps.	[8]
Long-Term Stability	Neat compound is stable for years when stored correctly. Solutions are stable for several months at -20°C.	[8]
Working Solutions	It is best practice to prepare fresh daily or weekly and store at -20°C.	[8]
Sensitivities	Protect from light (UV radiation) and moisture.	[8][9]

Table 3: Solubility Data

Solvent	Solubility	Reference(s)
Methanol	Soluble	[10][13]
Acetonitrile	Soluble (Commercially available in solution)	[11]
Ethanol	Soluble (Commercially available in solution)	[14]
Chloroform	Slightly Soluble	[13][14]
Ethyl Acetate	Slightly Soluble	[14]

Protocol: Preparation of Stock Solution (100 µg/mL)

This protocol describes the preparation of a 100 µg/mL stock solution from a neat standard. All glassware must be Class A volumetric and meticulously cleaned.

Materials and Equipment

- **N-Nitrosoanatabine-d4** neat standard
- Analytical balance (readable to 0.01 mg)
- HPLC-grade Methanol or Acetonitrile
- 10 mL Class A volumetric flask
- Amber glass vials with PTFE-lined caps
- Calibrated micropipettes and tips
- Small glass beaker or weighing boat
- Spatula
- Ultrasonic bath

Procedure

- **Equilibration:** Allow the vial containing the neat **N-Nitrosoanatabine-d4** standard to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation of atmospheric moisture.
- **Weighing:** Accurately weigh approximately 1.0 mg of the neat standard into a clean weighing boat or beaker. Record the exact weight.
- **Transfer:** Carefully transfer the weighed standard into the 10 mL volumetric flask.
- **Rinsing:** Rinse the weighing boat/beaker with small volumes of the chosen solvent (e.g., Methanol) and transfer the rinsate into the volumetric flask to ensure a complete quantitative transfer. Repeat this step 2-3 times.

- **Dissolution:** Add solvent to the volumetric flask until it is approximately half-full. Gently swirl the flask to dissolve the compound. If necessary, place the flask in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.
- **Dilution to Volume:** Once the standard is fully dissolved and the solution has returned to room temperature, carefully add the solvent to the calibration mark on the volumetric flask. Use a pipette for the final drops to ensure accuracy.
- **Homogenization:** Cap the flask and invert it 15-20 times to ensure the solution is thoroughly mixed and homogenous.
- **Storage:** Transfer the stock solution into labeled amber glass vials. For long-term storage, flush the vials with an inert gas (e.g., argon or nitrogen) before capping. Store at -20°C.

Sample Calculation

- Target Concentration: 100 µg/mL (or 0.1 mg/mL)
- Desired Volume: 10 mL
- Mass Required: Target Concentration × Desired Volume = 0.1 mg/mL × 10 mL = 1.0 mg
- Actual Weighed Mass: 1.05 mg
- Actual Concentration: Weighed Mass / Volume = 1.05 mg / 10 mL = 0.105 mg/mL (or 105 µg/mL) It is crucial to use the actual concentration in all subsequent dilution calculations.

Protocol: Preparation of Working Solutions

Working solutions are prepared by serially diluting the stock solution to create a range of concentrations for calibration curves or as a fixed-concentration internal standard for sample spiking.^{[15][16][17]}

Materials and Equipment

- **N-Nitrosoanatabine-d4** stock solution (e.g., 100 µg/mL)
- HPLC-grade solvent (same as stock solution)

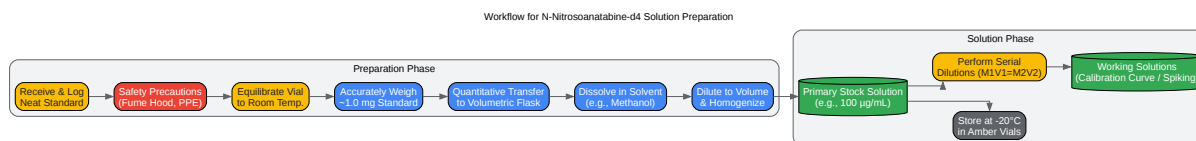
- Calibrated micropipettes and tips
- A series of appropriately sized Class A volumetric flasks or tubes
- Vortex mixer

Procedure (Example for a 10 µg/mL Intermediate Standard)

- Use the $M1V1 = M2V2$ formula to calculate the required volume of the stock solution.^[18]
 - $M1$ = Concentration of Stock Solution (e.g., 100 µg/mL)
 - $V1$ = Volume of Stock Solution to transfer (unknown)
 - $M2$ = Desired Concentration of Working Solution (e.g., 10 µg/mL)
 - $V2$ = Final Volume of Working Solution (e.g., 10 mL)
 - Calculation: $V1 = (M2 \times V2) / M1 = (10 \text{ µg/mL} \times 10 \text{ mL}) / 100 \text{ µg/mL} = 1.0 \text{ mL}$
- Transfer 1.0 mL of the 100 µg/mL stock solution into a 10 mL volumetric flask.
- Dilute to the mark with the solvent.
- Cap and homogenize the solution by inverting the flask or by vortexing.
- This creates a 10 µg/mL intermediate working solution, which can be used for further serial dilutions to generate lower concentration standards (e.g., 1000, 500, 100 ng/mL, etc.).
- Prepare fresh working solutions daily and store them at refrigerated temperatures (2-8°C) during use. For longer-term storage, use amber vials and store at -20°C.

Experimental Workflow Visualization

The following diagram illustrates the logical flow for the preparation of **N-Nitrosoanatabine-d4** stock and working solutions.



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Caption: Workflow for preparing stock and working solutions of **N-Nitrosoanatabine-d4**.

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